

3-Phenylnaphthalen-1-ol melting point and boiling point

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Compound of Interest

Compound Name:	3-Phenylnaphthalen-1-ol
Cat. No.:	B2419528

An In-depth Technical Guide to the Physicochemical Properties of **3-Phenylnaphthalen-1-ol**

Abstract: This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Phenylnaphthalen-1-ol** (CAS No: 300-10-9) for researchers, scientists, and professionals in drug development and materials science, this document synthesizes experimental data with theoretic determination, explains the underlying factors that govern the compound's phase transitions, and explores its applications as a key chemical intermediate in various industries.

Introduction to 3-Phenylnaphthalen-1-ol

3-Phenylnaphthalen-1-ol is a polycyclic aromatic organic compound with the molecular formula $C_{16}H_{12}O$.^{[1][2]} Its structure features a phenyl group combining a rigid naphthalene framework with a reactive hydroxyl group, making it a valuable and versatile intermediate in various fields of chemical synthesis. Documented in mainstream literature, its derivatives are of significant interest. The phenylnaphthalene scaffold is recognized as a promising platform for related compounds showing potential antimicrobial, anti-inflammatory, and anticancer properties.^{[4][5]} Furthermore, it serves as a precursor in the synthesis of Organic Light-Emitting Diodes (OLEDs).^{[3][6]} Accurate knowledge of its physical properties, such as melting and boiling points, is fundamental for its purification, handling, and safe use.

Core Physicochemical Properties

The physical state and phase transition temperatures of **3-Phenylnaphthalen-1-ol** are critical parameters for its practical application in a laboratory or industrial setting. These properties are influenced by the compound's molecular weight and the intermolecular forces at play, namely hydrogen bonding from the hydroxyl group and π - π stacking and van der Waals forces.

Summary of Physical Data

The key physical constants for **3-Phenylnaphthalen-1-ol** are summarized in the table below. It is important to note that while the melting point is an accurate indicator of purity, the boiling point is an estimate based on predicted values.

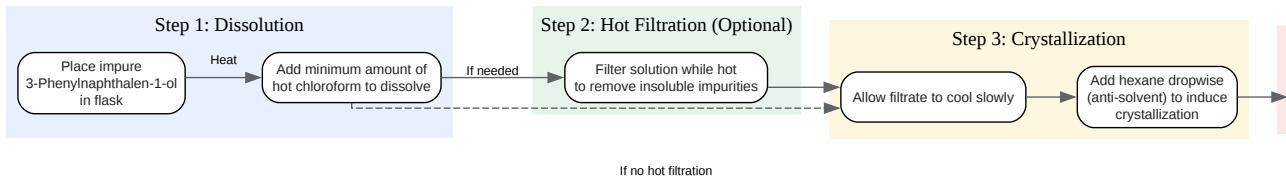
Property	Value	Source
CAS Number	30069-65-9	[1][6][7]
Molecular Formula	$C_{16}H_{12}O$	[1][2]
Molecular Weight	220.26 g/mol	[1]
Melting Point	96-97.5 °C	[7]
Boiling Point	417.4 ± 24.0 °C (Predicted)	[7]
Density	1.176 ± 0.06 g/cm³ (Predicted)	[7]
Appearance	Solid	[3]

Experimental Methodology: Melting Point Determination

The melting point is a robust indicator of a crystalline solid's purity. A sharp melting range (typically <1 °C) is characteristic of a pure substance, whereas a wide melting range or a glass transition is indicative of impurities. The following protocol describes a self-validating system for the accurate determination of the melting point of **3-Phenylnaphthalen-1-ol** using the capillary method.

Pre-analysis: Sample Purification via Recrystallization

To ensure the measured melting point is accurate, the sample must be of high purity. Recrystallization is the gold-standard technique for purifying solid compounds. While the compound will dissolve the compound sparingly at room temperature but readily at its boiling point. For **3-Phenylnaphthalen-1-ol**, a mixed solvent system of chloroform and hexane is typically used.



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Caption: Workflow for the purification of **3-Phenylnaphthalen-1-ol** by recrystallization.

Protocol for Capillary Melting Point Determination

- Sample Preparation: Ensure the purified **3-Phenylnaphthalen-1-ol** is completely dry. Grind a small amount into a fine powder. The fine texture is critical for accurate melting point measurement.
- Capillary Loading: Tap the open end of a glass capillary tube into the powder. Invert the tube and gently tap it on a hard surface to pack the sample tightly.
- Instrument Setup: Place the loaded capillary into the heating block of a calibrated melting point apparatus.
- Rapid Heating (Initial Phase): Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (i.e., to about 75 °C).
- Slow Heating (Measurement Phase): Reduce the heating rate to 1-2 °C per minute. Slow, controlled heating is the most critical variable for an accurate melting point measurement.
- Observation and Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
- The melting point is reported as the range $T_1 - T_2$. For pure **3-Phenylnaphthalen-1-ol**, this range should be narrow (e.g., 96-97.5 °C). [7]

- System Validation: Periodically verify the apparatus's calibration using a certified melting point standard with a known, sharp melting point in a similar range.

Conclusion

The melting point of **3-Phenylnaphthalen-1-ol** is experimentally determined to be in the range of 96-97.5 °C, while its boiling point is predicted to be higher, around 250-260 °C. This compound is essential for the effective purification, handling, and synthetic application of this compound. As a versatile intermediate, **3-Phenylnaphthalen-1-ol** serves as a key building block in the synthesis of various organic compounds, including pharmaceuticals, dyes, and materials for electronic materials and as a promising scaffold for medicinal chemistry research. The rigorous and systematic determination of its physical constants is crucial for its use in these critical research and development fields.

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